

# An In-depth Technical Guide to Isonitrosoacetone

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## Compound of Interest

Compound Name: Isonitrosoacetone

Cat. No.: B1237270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isonitrosoacetone**, a versatile organic compound with significant applications in various scientific fields. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, presenting the information in a manner accessible to researchers, scientists, and professionals in drug development.

## Chemical Identity and Synonyms

**Isonitrosoacetone** is an organic compound classified as an oxime.<sup>[1]</sup> The primary Chemical Abstracts Service (CAS) number for **isonitrosoacetone** is 306-44-5.<sup>[2][3][4][5][6]</sup> Other registered CAS numbers include 17280-41-0 and 31915-82-9.<sup>[1][3]</sup>

The compound is known by a variety of synonyms, reflecting its structure and historical nomenclature. These include:

- (1E)-1-hydroxyiminopropan-2-one<sup>[1][3]</sup>
- 2-Oxopropanal-1-oxime<sup>[1][2]</sup>
- Mono**isonitrosoacetone**<sup>[2][3]</sup>
- Pyruvaldoxime<sup>[3][6]</sup>

- MINA[2][3]
- 1,2-Propanedione, 1-oxime[2]
- 2-Propanone, 1-(hydroxyimino)-[2]
- Methylglyoxal aldoxime[2][3]

## Physicochemical Properties

A summary of the key quantitative data for **isonitrosoacetone** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub> [1][3][4]
Molecular Weight	87.08 g/mol [1][3]
Melting Point	69 °C[1][4]
Boiling Point	193 °C at 760 mmHg[4]
Density	1.1 g/cm <sup>3</sup> [4]
Flash Point	70.6 °C[4]
pKa	8.39 at 25 °C[5][6]
Appearance	Solid leaflets[2][6]
Solubility	Freely soluble in water and ether. Moderately soluble in warm chloroform, benzene, and carbon tetrachloride. Practically insoluble in petroleum ether.[6]

## Experimental Protocols

Detailed methodologies for the synthesis of **isonitrosoacetone** are provided below. These protocols are based on established literature procedures.

### Protocol 1: Synthesis from Acetone and Sodium Nitrite

This method involves the reaction of acetone with sodium nitrite in an acidic medium.

- Materials: Acetone, Sodium Nitrite ( $\text{NaNO}_2$ ), Acetic Acid.
  - Procedure:
    - Dissolve acetone in acetic acid.
    - Cool the solution to  $0^\circ\text{C}$  in an ice bath.
    - Slowly add a solution of sodium nitrite to the cooled acetone solution with constant stirring.
    - Maintain the temperature at  $0^\circ\text{C}$  throughout the addition.
    - After the addition is complete, continue stirring for a specified period to allow the reaction to go to completion.
    - The **isonitrosoacetone** product can then be isolated and purified, often by crystallization.
- [\[6\]](#)

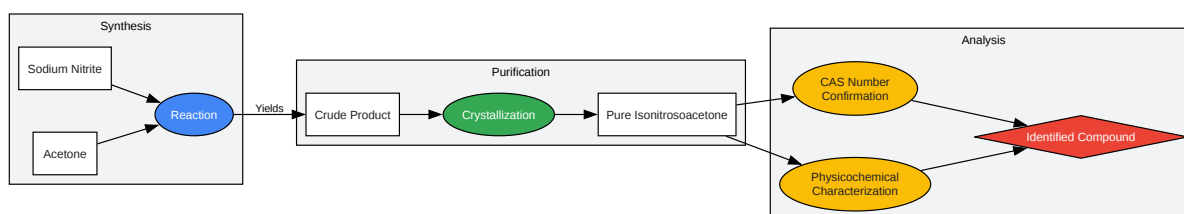
### Protocol 2: Synthesis from Acetone and Methyl Nitrite

This alternative synthesis route utilizes methyl nitrite in the presence of hydrochloric acid.

- Materials: Acetone, Methyl Nitrite ( $\text{CH}_3\text{NO}$ ), Ether, Hydrochloric Acid ( $\text{HCl}$ ).
  - Procedure:
    - Prepare a solution of acetone in ether.
    - Bubble methyl nitrite gas through the solution.
    - The reaction is carried out in the presence of hydrochloric acid, which acts as a catalyst.
    - The **isonitrosoacetone** product is formed and can be isolated from the reaction mixture.
- [\[6\]](#)

## Logical Workflow for Identification

The following diagram illustrates a logical workflow for the identification and characterization of **isonitrosoacetone** in a laboratory setting.



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Caption: Workflow for the synthesis and identification of **isonitrosoacetone**.

## Applications in Research and Development

**Isonitrosoacetone** is a compound of interest in several areas of scientific research:

- **Acetylcholinesterase Reactivator:** It has been studied for its ability to reactivate acetylcholinesterase (AChE) that has been inhibited by organophosphates, suggesting potential as a therapeutic agent for nerve agent poisoning.<sup>[1]</sup>
- **Organic Synthesis:** Due to its reactive functional groups, it serves as a versatile building block in the synthesis of various heterocyclic compounds.<sup>[1]</sup>
- **Analytical Chemistry:** Its ability to form complexes with various metal ions makes it a useful chelating agent for the separation, detection, and quantification of these ions.<sup>[1]</sup>
- **Medicinal Chemistry:** Derivatives of **isonitrosoacetone** are being explored for the design of new drugs to treat conditions such as neurodegenerative diseases and cancer.<sup>[1]</sup>

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## References

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